

An In-depth Technical Guide on the Properties of Nitroethane and Ethyl Hydroperoxide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: (Nitroperoxy)ethane

Cat. No.: B15446729

[Get Quote](#)

Disclaimer: Extensive searches for the compound "**(Nitroperoxy)ethane**" in chemical databases and scientific literature did not yield any results for a well-characterized substance with this name. This suggests that "**(Nitroperoxy)ethane**" may be a hypothetical, exceptionally rare, or non-standard term. This guide will, therefore, provide a detailed technical overview of two closely related and well-documented compounds that encompass the "nitro" and "peroxy" functionalities: Nitroethane and Ethyl Hydroperoxide. This information is intended for researchers, scientists, and drug development professionals.

Nitroethane (C₂H₅NO₂)

Nitroethane is a polar solvent and a valuable reagent in organic synthesis, particularly for the formation of new carbon-carbon bonds.^{[1][2]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of nitroethane.

Property	Value	Reference
Molecular Formula	C ₂ H ₅ NO ₂	[1]
Molecular Weight	75.067 g/mol	[1]
CAS Number	79-24-3	[1]
Appearance	Colorless, oily liquid	
Odor	Fruity	
Density	1.052 g/cm ³ at 20 °C	
Melting Point	-90 °C	
Boiling Point	114-115 °C	
Flash Point	28 °C	
Solubility in Water	4.5 g/100 mL at 20 °C	
Acidity (pKa)	8.5	
Vapor Pressure	15.6 mmHg at 20 °C	

Spectroscopic Data

Nitro groups in nitroalkanes can be identified by strong infrared absorption bands.[3]

- Infrared (IR) Spectroscopy: Strong bands are typically observed around 1550 cm⁻¹ and 1375 cm⁻¹. [3][4] The NIST Gas-Phase IR Spectrum for nitroethane is publicly available. [5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The proton NMR spectrum would show a triplet for the methyl protons and a quartet for the methylene protons, with chemical shifts influenced by the electron-withdrawing nitro group.
- Mass Spectrometry: The electron ionization mass spectrum of nitroethane is available in the NIST database. [1]

Synthesis and Experimental Protocols

Industrial Production: Nitroethane is produced industrially by the vapor-phase nitration of propane at high temperatures, which results in a mixture of nitroalkanes.

Laboratory Synthesis: A common laboratory-scale synthesis is the reaction of an ethyl halide (e.g., bromoethane or iodoethane) with a nitrite salt, such as silver nitrite (Victor Meyer reaction) or sodium nitrite (Ter Meer reaction).

Example Experimental Protocol (Victor Meyer Reaction):

- A solution of iodoethane in diethyl ether is prepared.
- Freshly prepared, dry silver nitrite is added to the solution.
- The mixture is refluxed for several hours.
- The silver iodide precipitate is filtered off.
- The ether is removed by distillation, and the remaining liquid is purified by fractional distillation to yield nitroethane.

Reactivity and Signaling Pathways

The primary reactivity of nitroethane in a biological or drug development context stems from the acidity of the α -proton, which allows for the formation of a nitronate anion. This anion is a potent nucleophile.

Henry Reaction (Nitroaldol Reaction): The most significant reaction of nitroethane is the Henry reaction, where the nitronate anion adds to an aldehyde or ketone to form a β -nitro alcohol. This reaction is crucial for constructing complex organic molecules.

Caption: The Henry reaction workflow for nitroethane.

Ethyl Hydroperoxide (CH₃CH₂OOH)

Ethyl hydroperoxide is an organic peroxide that can be formed in the atmosphere and has applications as a reagent in organic synthesis.^{[6][7]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of ethyl hydroperoxide.

Property	Value	Reference
Molecular Formula	C ₂ H ₆ O ₂	[8]
Molecular Weight	62.068 g/mol	[6]
CAS Number	3031-74-1	[8]
Appearance	Colorless liquid	[6]
Melting Point	-100 °C	[7]
Boiling Point	95 °C	[6]
Solubility in Water	Miscible	[6]
Acidity (pKa)	11.8	[7]

Spectroscopic Data

The peroxide O-O bond has a characteristic weak stretch in the infrared spectrum.

- Infrared (IR) Spectroscopy: The O-O stretch is typically found in the 840-890 cm⁻¹ region. The O-H stretch will also be present as a broad band.
- Raman Spectroscopy: The O-O stretch is often more easily observed in Raman spectra, typically around 875 cm⁻¹. [9]
- NMR Spectroscopy: The hydroperoxy proton (OOH) has a characteristic chemical shift in the proton NMR spectrum, which is concentration and solvent-dependent.

Synthesis and Experimental Protocols

Atmospheric Formation: Ethyl hydroperoxide can be formed in the atmosphere through the oxidation of ethane. [6]

Laboratory Synthesis: Synthesis often involves the reaction of a diethyl sulfate with hydrogen peroxide in the presence of a base, or the autooxidation of ethane. A newer method involves

the photocatalytic oxidation of ethane.[6][10]

Example Experimental Protocol (from Diethyl Sulfate):

- A solution of potassium hydroxide is cooled in an ice bath.
- Hydrogen peroxide (30%) is added slowly to the cooled base.
- Diethyl sulfate is then added dropwise to the stirred solution, maintaining a low temperature.
- The reaction is allowed to proceed for several hours at low temperature.
- The organic layer is separated, washed, and carefully distilled under reduced pressure to yield ethyl hydroperoxide. Caution: Organic peroxides can be explosive, and distillation should be performed with appropriate safety precautions.

Reactivity and Biological Significance

Organic hydroperoxides are oxidizing agents and can act as sources of radicals. In a biological context, they are analogues of reactive oxygen species and can participate in oxidative stress pathways.

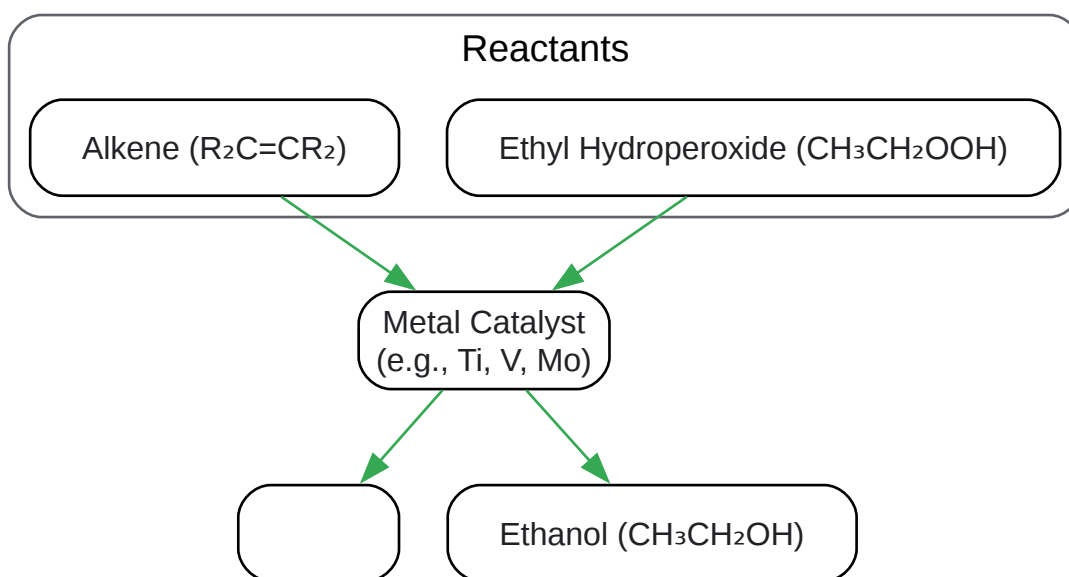
Decomposition: The O-O bond in ethyl hydroperoxide is weak and can cleave homolytically to form an ethoxy radical and a hydroxyl radical, especially in the presence of heat, light, or metal ions.



[Click to download full resolution via product page](#)

Caption: Decomposition of ethyl hydroperoxide into radicals.

Epoxidation of Alkenes: In the presence of certain metal catalysts, ethyl hydroperoxide can be used to epoxidize alkenes.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for alkene epoxidation.

In conclusion, while "**(Nitroperoxy)ethane**" does not appear to be a known compound, the study of related molecules like nitroethane and ethyl hydroperoxide provides valuable insights into the chemistry of the nitro and hydroperoxide functional groups, which are of significant interest in chemical synthesis and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethane, nitro- [webbook.nist.gov]
- 2. chemspider.com [chemspider.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. Ethane, nitro- [webbook.nist.gov]

- 6. Ethyl hydroperoxide - Wikipedia [en.wikipedia.org]
- 7. ethyl hydroperoxide | 3031-74-1 [chemicalbook.com]
- 8. Hydroperoxide, ethyl | C₂H₆O₂ | CID 62472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Ethyl hydroperoxide | 3031-74-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Properties of Nitroethane and Ethyl Hydroperoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15446729#properties-of-nitroperoxy-ethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com